

An In-depth Technical Guide to 1-Chloro-1-nitropropane

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1-Chloro-1-nitropropane

Cat. No.: B165096

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive information on **1-Chloro-1-nitropropane**, including its chemical identity, physical and toxicological properties, and relevant experimental methodologies. The data is presented to be a valuable resource for professionals in research and development.

Chemical Identification

- IUPAC Name: **1-chloro-1-nitropropane**[\[1\]](#)
- CAS Number: 600-25-9

Quantitative Data Summary

The following tables summarize the key quantitative data for **1-Chloro-1-nitropropane**.

Table 1: Physical and Chemical Properties

Property	Value	Reference
Molecular Formula	C ₃ H ₆ ClNO ₂	[1]
Molecular Weight	123.54 g/mol	[1][2]
Physical Description	Colorless liquid with an unpleasant odor.	[1][2]
Boiling Point	141-143 °C (286-289 °F) at 760 mmHg	[2]
Flash Point	62 °C (144 °F)	[2]
Specific Gravity	1.2	[2]
Vapor Density	4.26 (Air = 1)	[2]
Vapor Pressure	5.8 mmHg at 25 °C (77 °F)	[2]
Water Solubility	1 to 5 mg/mL at 22 °C (72 °F)	[2]
Ionization Potential	9.90 eV	[2]

Table 2: Toxicological Data

Parameter	Value	Species	Route	Reference
LD ₅₀ (Lethal Dose, 50%)	50-100 mg/kg	Rabbit	Oral	
LC ₅₀ (Lethal Concentration, 50%)	393 ppm (one of two died)	Rabbit	Inhalation (6 hours)	
LC ₁₀₀ (Lethal Concentration, 100%)	2574 ppm	Rabbit	Inhalation (6 hours)	
IDLH (Immediately Dangerous to Life or Health)	100 ppm	N/A	Inhalation	[2]

Table 3: Occupational Exposure Limits

Organization	Limit	Value
OSHA (Former PEL)	TWA	20 ppm
ACGIH (TLV)	TWA	2 ppm
NIOSH (REL)	TWA	2 ppm

Experimental Protocols

Detailed experimental protocols for the synthesis and toxicological testing of **1-Chloro-1-nitropropane** are not extensively available in the public domain. However, this section provides an overview of the general synthetic routes and standardized methodologies for analytical determination and toxicity assessment.

3.1. Synthesis of **1-Chloro-1-nitropropane**

A specific, detailed laboratory protocol for the synthesis of **1-Chloro-1-nitropropane** is not readily available in the reviewed scientific literature. However, the synthesis can be generally approached by the chlorination of 1-nitropropane. This typically involves the reaction of 1-nitropropane with a chlorinating agent, such as chlorine gas or sulfuryl chloride, often in the presence of a catalyst or under specific conditions to favor the substitution at the alpha-carbon.

Another potential route is the nitration of 1-chloropropane, for instance, using a reagent like silver nitrite (AgNO_2), which can proceed via an $\text{S}_{\text{N}}2$ mechanism.[\[3\]](#)

3.2. Analytical Protocols

3.2.1. Determination in Air (Based on NIOSH Method S211)

This method provides a general framework for the determination of **1-Chloro-1-nitropropane** in the air.

- Principle: A known volume of air is drawn through a solid sorbent tube to trap the analyte. The analyte is then desorbed from the sorbent and analyzed by gas chromatography.

- Sampling:
 - Device: Chromosorb-108 sorbent tube.
 - Flow Rate: 0.2 L/min.
 - Volume: 12 L for a time-weighted average (TWA) sample.
- Analysis:
 - Desorption: The sorbent is transferred to a vial, and desorbed with a suitable solvent (e.g., ethyl acetate).[1]
 - Instrumentation: Gas chromatograph with a flame ionization detector (GC-FID).
 - Quantitation: A calibration curve is prepared from standard solutions of **1-Chloro-1-nitropropane** in the desorption solvent.

3.3. Toxicological Assessment Protocols

Toxicological assessments of chemicals like **1-Chloro-1-nitropropane** are typically conducted following standardized guidelines, such as those established by the Organisation for Economic Co-operation and Development (OECD).

3.3.1. Acute Oral Toxicity (Based on OECD Guideline 423)

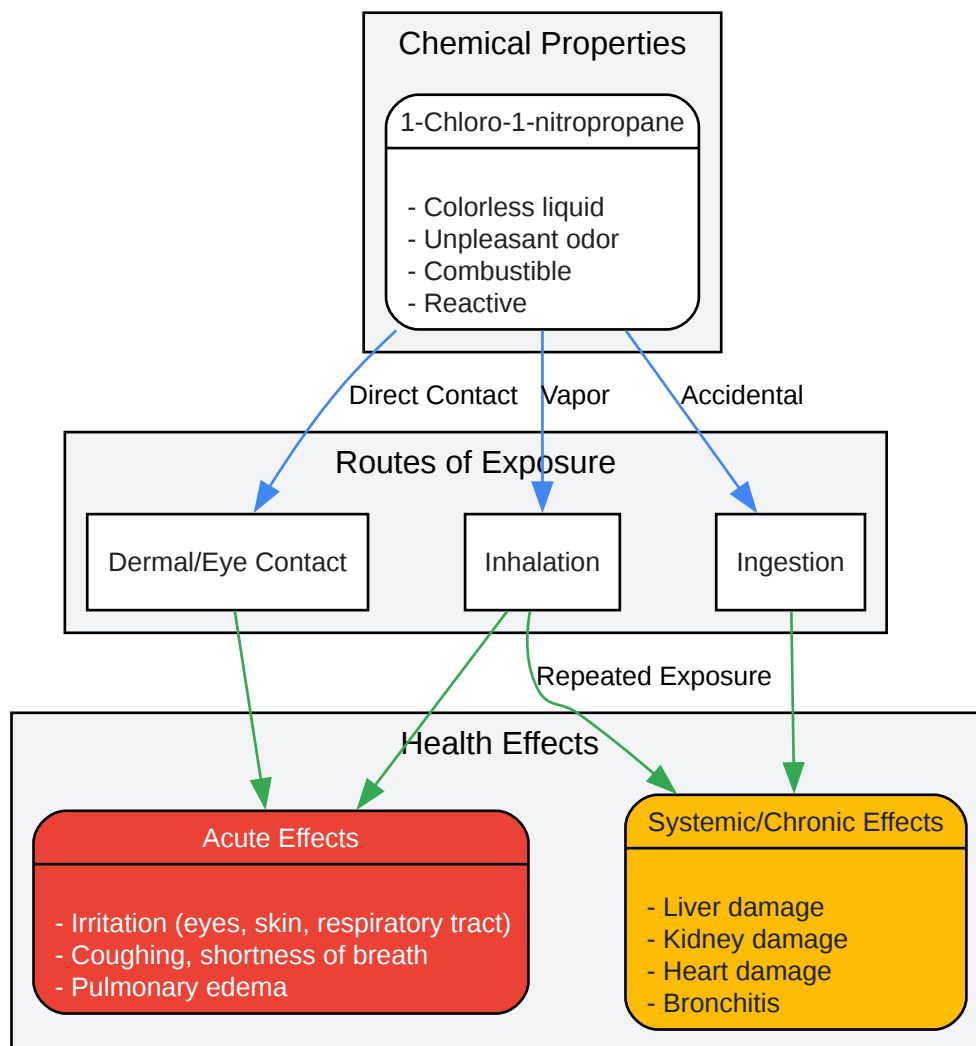
- Objective: To determine the acute oral toxicity of a substance.
- Principle: The substance is administered in a stepwise procedure to a small number of animals (typically rats) at one of four fixed starting dose levels (5, 50, 300, or 2000 mg/kg body weight). The outcome of the first step determines the subsequent dosing, with the aim of identifying the dose that causes mortality or evident toxicity.
- Methodology:
 - Animals: Healthy, young adult rodents (usually females) are used. They are fasted prior to dosing.

- Dosing: The test substance is administered as a single oral gavage dose.
- Observation: Animals are observed for mortality, clinical signs of toxicity, and changes in body weight for at least 14 days.
- Necropsy: All animals are subjected to a gross necropsy at the end of the study.
- Endpoint: The results allow for the classification of the substance into a toxicity category.

Hazard and Toxicity Pathway

The following diagram illustrates the logical relationships between the properties of **1-Chloro-1-nitropropane**, routes of exposure, and its toxicological effects.

Hazard Profile of 1-Chloro-1-nitropropane



[Click to download full resolution via product page](#)

Caption: Logical relationships of **1-Chloro-1-nitropropane**'s hazards.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 1-Chloro-1-nitropropane | C₃H₆ClNO₂ | CID 11750 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 1-CHLORO-1-NITROPROPANE | CAMEO Chemicals | NOAA [cameochemicals.noaa.gov]
- 3. Name the reagent used to convert a) 1 - chloropropane to 1 - nitropropane.. [askfilo.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to 1-Chloro-1-nitropropane]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b165096#iupac-name-and-cas-number-for-1-chloro-1-nitropropane]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com